

Kadsuphilin J: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Kadsuphilin J

Cat. No.: B12369860

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An In-depth Overview of the Physical, Chemical, and Biological Properties of a Promising Lignan

Kadsuphilin J, a lignan isolated from the roots of *Kadsura longipedunculata*, presents a compelling subject for scientific investigation due to the established bioactive properties of related compounds from the *Kadsura* genus. This technical guide provides a comprehensive summary of the known physical and chemical properties of **Kadsuphilin J**, alongside detailed experimental methodologies and an exploration of its potential biological activities and associated signaling pathways. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the study of natural products.

Physical and Chemical Properties

Kadsuphilin J possesses the molecular formula $C_{22}H_{30}O_7$ and a molecular weight of 406.47 g/mol [1]. To date, specific experimental data regarding its melting and boiling points have not been reported in the available literature. The compound is soluble in dimethyl sulfoxide (DMSO) at a concentration of 10 mM[1].

Property	Value	Reference
Molecular Formula	C ₂₂ H ₃₀ O ₇	[1]
Molecular Weight	406.47 g/mol	[1]
CAS Number	1017242-94-2	[1]
Solubility	10 mM in DMSO	[1]

Spectroscopic Data:

Detailed spectroscopic data for **Kadsuphilin J**, including ¹H NMR, ¹³C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), are crucial for its unambiguous identification and structural elucidation. While the primary literature reporting the isolation of **Kadsuphilin J** indicates that such analyses were performed, the specific spectral data is not yet available in publicly accessible databases. Researchers are directed to the original publication for this information:

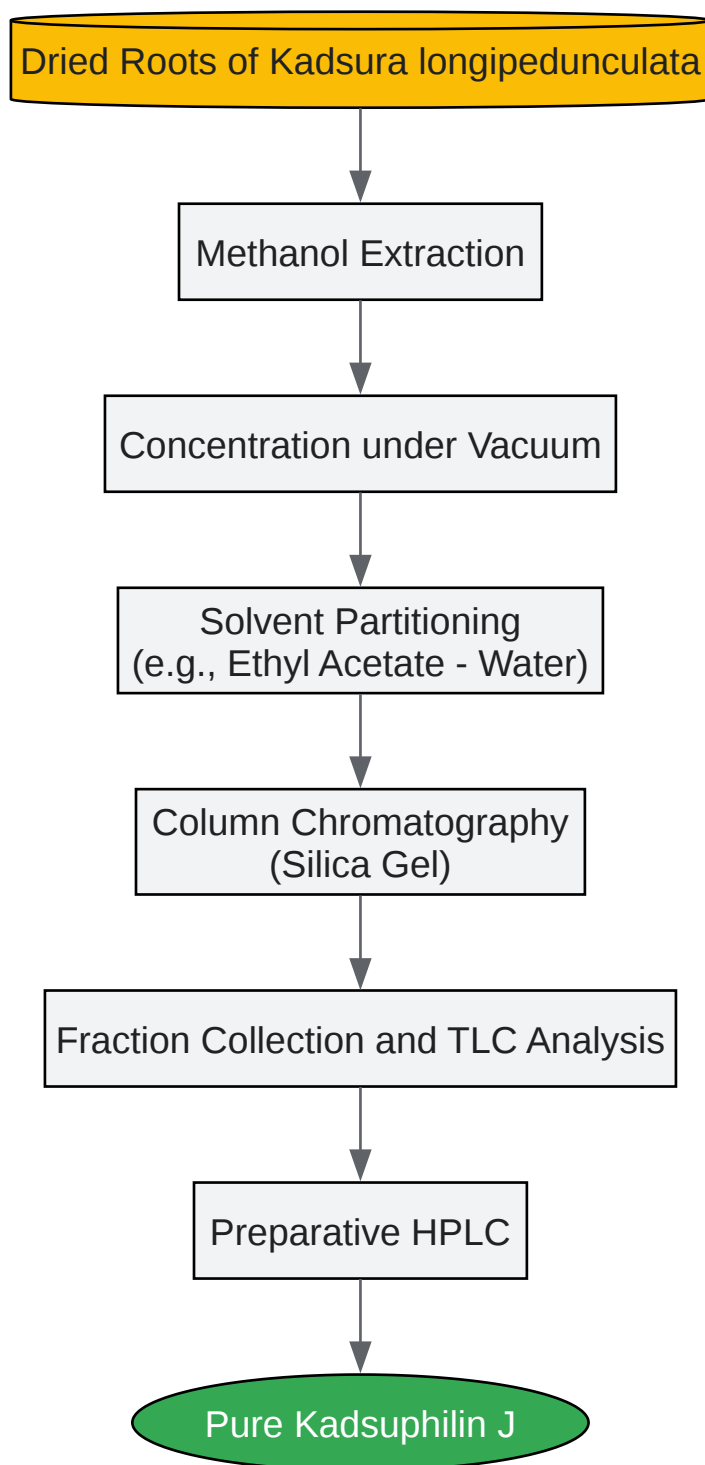
- Qi, X.-Z., et al. (2017). Lignans and triterpenoids from roots of Kadsura longipedunculata. Chinese Traditional and Herbal Drugs, 48(11), 2164-2171.

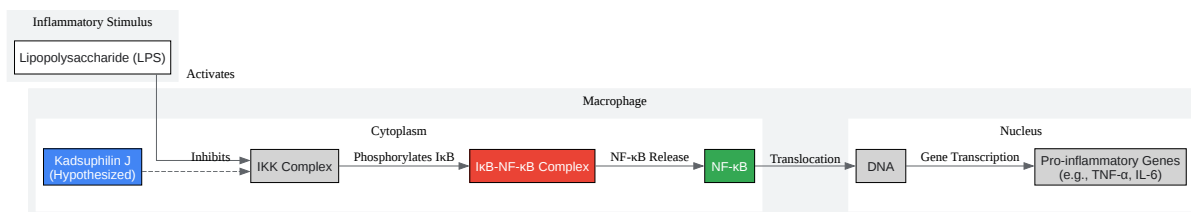
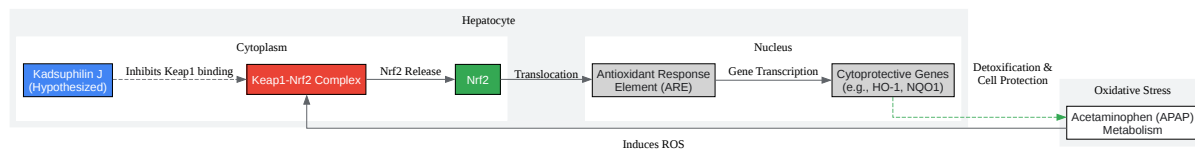
Experimental Protocols

General Protocol for the Isolation of Lignans from Kadsura longipedunculata

The following is a generalized protocol for the extraction and isolation of lignans from Kadsura longipedunculata, based on methodologies reported for similar compounds from this plant. It is important to note that the specific purification steps for **Kadsuphilin J** may vary and should be optimized based on the principles of chromatography.

Workflow for Lignan Isolation:





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References

- 1. Kadsuphilin J - Immunomart [immunomart.com]

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